

TCO-PEG6-acid: A Technical Guide to Safe Handling and Application

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Compound of Interest

Compound Name: TCO-PEG6-acid

Cat. No.: B15392267

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety and handling guidelines for **TCO-PEG6-acid**, a heterobifunctional linker crucial for advancements in bioconjugation, drug delivery, and diagnostic probe development. **TCO-PEG6-acid** integrates a strained trans-cyclooctene (TCO) group for rapid, catalyst-free click chemistry with a carboxylic acid for covalent modification of amine-containing biomolecules. The inclusion of a six-unit polyethylene glycol (PEG) spacer enhances solubility and reduces steric hindrance. Given its increasing use in complex biological systems, a thorough understanding of its properties and safe handling is paramount.

Chemical and Physical Properties

While a specific Safety Data Sheet (SDS) for **TCO-PEG6-acid** is not publicly available, data from structurally similar compounds, such as TCO-PEG4-acid and TCO-PEG10-acid, provide valuable insights into its general characteristics.

Property	Value	Source
Molecular Formula	C20H35NO8	[1]
Molecular Weight	417.5 g/mol	[1]
Appearance	Colorless to slightly yellow oil	[2]
Solubility	Soluble in DMSO, DCM, DMF	[1]
Purity	≥ 95% (HPLC)	[1][2]

Safety and Handling

The primary safety considerations for **TCO-PEG6-acid** revolve around its reactivity and potential for isomerization. The information presented here is synthesized from safety data for similar TCO-PEG linkers and general laboratory best practices.

Hazard Identification

An official hazard classification for **TCO-PEG6-acid** is not established. However, based on the Safety Data Sheet for TCO-PEG4-NHS Ester, it is not expected to be a hazardous substance under normal use.[3] As a proactive safety measure, it is prudent to handle the compound as potentially irritating to the eyes, skin, and respiratory tract.

First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Move the individual to fresh air. If breathing is difficult, seek medical attention.[3]
Skin Contact	Wash the affected area thoroughly with soap and water.[3]
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek medical attention if irritation persists.[3]
Ingestion	Do not induce vomiting. Rinse mouth with water. If the individual is conscious, give them water to drink. Seek medical attention.[3]

Personal Protective Equipment (PPE)

To ensure laboratory safety, the following personal protective equipment should be worn when handling **TCO-PEG6-acid**:

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Compatible chemical-resistant gloves (e.g., nitrile).
- Skin and Body Protection: A laboratory coat and appropriate footwear.

Storage and Stability

Proper storage is critical to maintain the reactivity of **TCO-PEG6-acid**.

Condition	Recommendation	Rationale
Temperature	Store at -20°C.[1][4]	To minimize thermal degradation and isomerization.
Atmosphere	Store under an inert atmosphere (e.g., argon or nitrogen) and desiccated.	The TCO group is sensitive to oxidation and moisture.
Light	Protect from light.	To prevent light-induced degradation.
Long-term Storage	Not recommended due to the short half-life of the TCO group.[1][4]	The TCO group can isomerize to the less reactive cis-cyclooctene (CCO) form over time, reducing its efficacy in click chemistry reactions.[1][4]

For optimal performance, it is recommended to use freshly prepared solutions of **TCO-PEG6-acid** and avoid repeated freeze-thaw cycles.

Experimental Protocols: TCO-Tetrazine Ligation

The primary application of **TCO-PEG6-acid** is its participation in the inverse-electron-demand Diels-Alder cycloaddition (IEDDA) with a tetrazine-functionalized molecule. This bioorthogonal reaction is known for its exceptionally fast kinetics and high specificity, proceeding readily in aqueous environments without the need for a catalyst.[5]

General Protocol for Protein Labeling and Conjugation

This protocol outlines a general workflow for the labeling of a protein with **TCO-PEG6-acid** followed by conjugation to a tetrazine-modified molecule.

Materials:

- Protein of interest in a suitable buffer (e.g., PBS, pH 7.4)
- TCO-PEG6-acid**

- Anhydrous DMSO or DMF
- EDC (1-ethyl-3-(3-dimethylaminopropyl)carbodiimide) and NHS (N-hydroxysuccinimide) for carboxyl activation
- Tetrazine-functionalized molecule
- Quenching reagent (e.g., Tris or hydroxylamine)
- Desalting column or dialysis cassette for purification

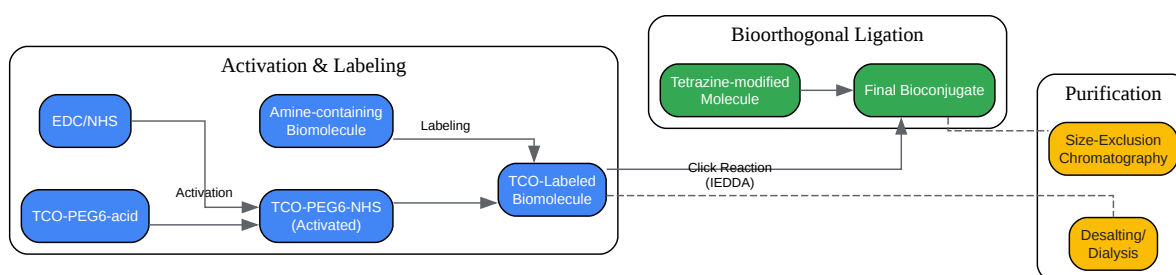
Procedure:

- Protein Preparation: Ensure the protein solution is at an appropriate concentration and in a buffer free of primary amines if targeting the carboxylic acid of **TCO-PEG6-acid**.
- Activation of **TCO-PEG6-acid** (Amide Coupling):
 - Dissolve **TCO-PEG6-acid** in anhydrous DMSO or DMF to prepare a stock solution.
 - In a separate reaction, activate the carboxylic acid of **TCO-PEG6-acid** using EDC and NHS to form an NHS ester.
 - Add the activated TCO-PEG-NHS ester to the protein solution. The molar excess of the TCO linker will depend on the protein and the desired degree of labeling.
 - Incubate the reaction for 1-2 hours at room temperature or 4°C.
- Quenching and Purification:
 - Quench the reaction by adding a quenching reagent to consume any unreacted NHS ester.
 - Remove excess, unreacted **TCO-PEG6-acid** using a desalting column or dialysis.
- TCO-Tetrazine Ligation:

- Add the tetrazine-functionalized molecule to the TCO-labeled protein. A slight molar excess of the tetrazine is often used.
- The reaction is typically rapid and can be incubated for 30 minutes to 2 hours at room temperature.[6]
- Final Purification: Purify the final conjugate using size-exclusion chromatography or other appropriate methods to remove any unreacted tetrazine.

Visualizing Experimental Workflows

TCO-PEG6-acid Bioconjugation Workflow



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